

Standard Operating Procedure: Disposal of Carprofen Ethyl Ester

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Compound of Interest

Compound Name: Carprofen Ethyl Ester

CAS No.: 52262-89-2

Cat. No.: B563997

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Executive Summary & Core Directive

Do NOT dispose of **Carprofen Ethyl Ester** down the drain or in municipal trash. **Carprofen Ethyl Ester** (CAS: 52262-89-2) is a lipophilic, toxic carbazole derivative.^[1] While not explicitly listed on the EPA RCRA P-list or U-list, it exhibits acute oral toxicity (H301) and poses significant ecological risks as an emerging contaminant in water systems.

The only authorized disposal method is High-Temperature Incineration via a licensed hazardous waste contractor.

Chemical Profile & Hazard Identification

Understanding the physicochemical properties is the prerequisite for safe disposal.

Property	Specification	Operational Implication
Chemical Name	Carprofen Ethyl Ester	Impurity Standard / Research Compound
CAS Number	52262-89-2	Use for waste manifesting
Parent Compound	Carprofen (CAS 53716-49-7)	NSAID (COX-2 inhibitor)
Physical State	Solid (Crystalline Powder)	Dust generation risk during weighing
Solubility	Insoluble in Water; Soluble in Ethanol, DMSO	Must go into organic solvent waste streams
GHS Classification	Acute Tox. 3 (Oral); H301	"Toxic if Swallowed" - High Alert
Ecological Impact	Persistent Pharmaceutical Pollutant	Zero-discharge policy for drains

Waste Classification & Regulatory Status

- RCRA Status (USA): **Carprofen Ethyl Ester** is not a P-listed or U-listed waste. However, due to its LD50 toxicity profile, it must be managed as Non-RCRA Regulated Hazardous Waste (unless mixed with RCRA-regulated solvents like Acetonitrile/Methanol, which renders it D001/F003 hazardous waste).
- Segregation Category: Toxic / Pharmaceutical / Organic.

Detailed Disposal Protocols

Protocol A: Solid Waste (Pure Substance & Contaminated Debris)

Applicable to: Expired reference standards, weighing boats, contaminated gloves, and paper towels.

- Containment: Place the solid waste directly into a wide-mouth HDPE jar or a dedicated solid waste drum lined with a 6-mil polyethylene bag.
- Labeling: Affix a hazardous waste label.

- Primary Constituent: "**Carprofen Ethyl Ester** - Solid Debris"
- Hazard Checkbox: [x] Toxic
- Sealing: Screw the lid tight. Do not leave open in the fume hood.
- Disposal Path: Transfer to the hazardous waste accumulation area for pickup. Destination: Incineration.

Protocol B: Liquid Waste (HPLC Effluent & Mother Liquors)

Applicable to: Dissolved samples in Methanol, Acetonitrile, or DMSO.

- Segregation: Do not pour into aqueous/acid/base streams. Use the Halogenated or Non-Halogenated Organic Solvent carboy (depending on the solvent used).
 - Note: Carprofen contains a Chlorine atom, but at analytical concentrations (<1 mg/mL), it typically does not mandate a "Halogenated" classification unless the solvent itself is halogenated (e.g., DCM). Check local site rules.
- Compatibility: Ensure the waste stream does not contain oxidizers (e.g., Nitric Acid), which could react with the organic solvent matrix.^[2]
- Labeling: List "**Carprofen Ethyl Ester**" as a trace contaminant on the carboy tag.
- Disposal Path: Fuel Blending or Incineration.

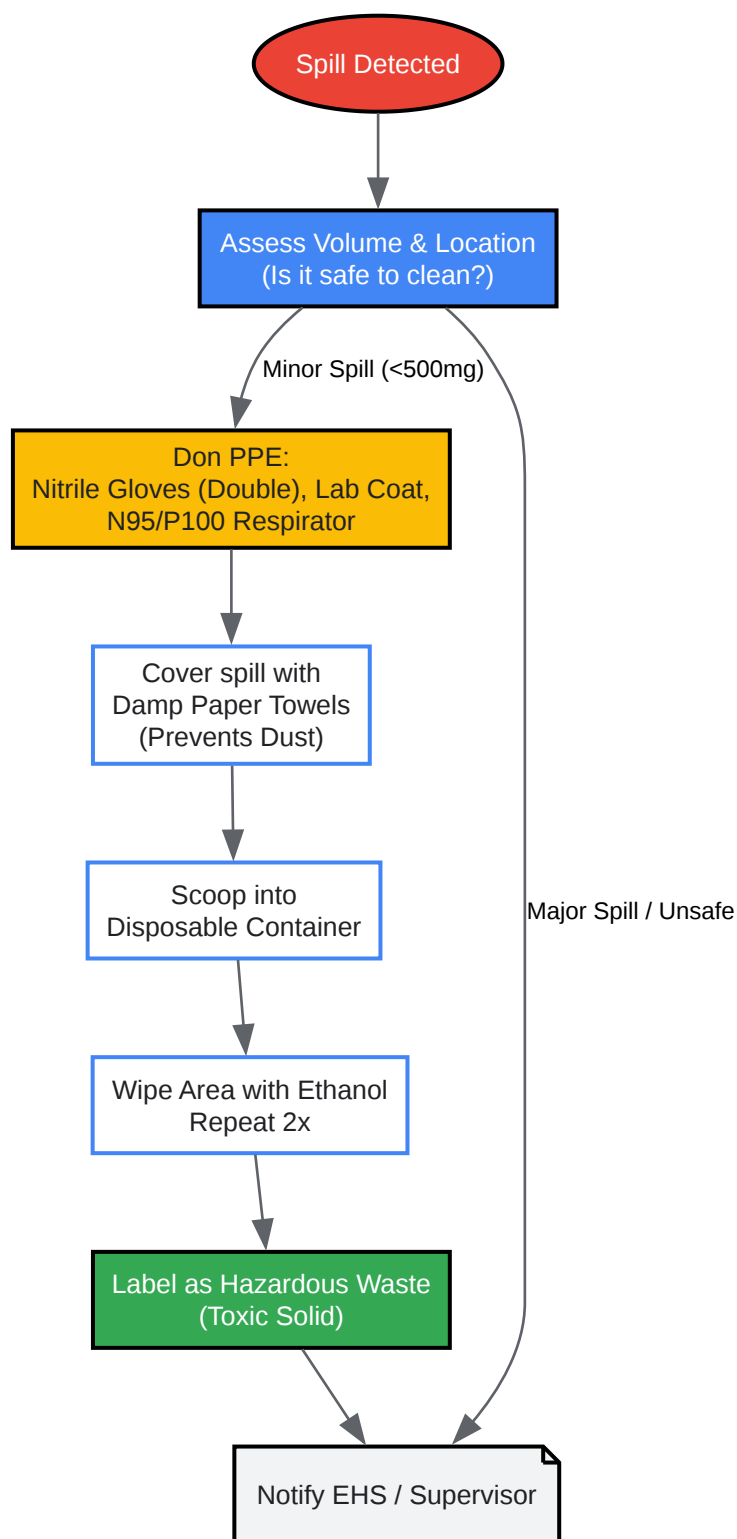
Protocol C: Empty Containers (The "RCRA Empty" Rule)

- Definition: A container is "RCRA Empty" if less than 3% of the weight remains (for containers <119 gallons).
- Procedure:
 - Triple Rinse the vial with a suitable solvent (Ethanol or Methanol).
 - Collect Rinsate: Pour the rinsate into the Liquid Waste carboy (Protocol B). Do not pour rinsate down the sink.

- Deface Label: Cross out the chemical name.
- Discard: The rinsed, empty glass vial can now be disposed of in the Glass/Sharps bin (or chemically contaminated glass bin, depending on facility policy).

Emergency Spill Response Workflow

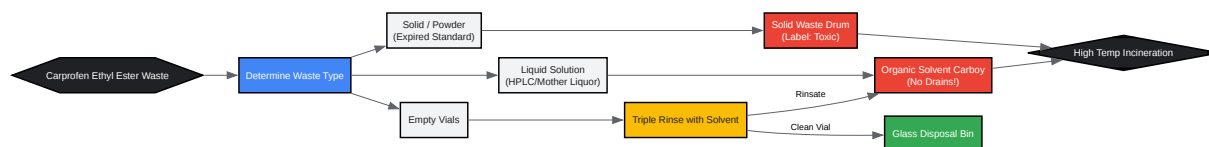
In the event of a powder spill outside a containment device:



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Figure 1: Decision logic for responding to a solid spill of **Carprofen Ethyl Ester** in the laboratory.

Visualizing the Disposal Decision Tree



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Figure 2: Waste segregation and disposal pathways ensuring zero environmental release.

References

- U.S. Environmental Protection Agency (EPA). (2019).[3] Management Standards for Hazardous Waste Pharmaceuticals and Amendment to the P075 Listing for Nicotine. Federal Register.[3] [\[Link\]](#)
- National Institutes of Health (NIH). (2018). Removal of Non-Steroidal Anti-Inflammatory Drugs from Aqueous Environments. [\[Link\]](#)

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